

Personal protective equipment for handling Falimint

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Compound of Interest

Compound Name: Falimint

Cat. No.: B181165

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Essential Safety and Handling Guide for Falimint

This guide provides comprehensive safety and logistical information for the handling and disposal of **Falimint** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures and mitigate potential hazards.

Chemical Identification:

- Product Name: **Falimint**
- Synonyms: N-(5-nitro-2-propoxyphenyl)acetamide; 2-Propoxy-5-nitroacetanilide; 5'-Nitro-2'-propoxyacetanilide; 1-Propoxy-2-acetamino-4-nitrobenzene^[1]
- CAS Number: 553-20-8^[1]^[2]

Hazard Summary

Falimint is an antipyretic and analgesic compound intended for research use only.^[2] It is classified as harmful and an irritant. All personnel must be familiar with the hazards outlined in the Safety Data Sheet (SDS) before handling.

Hazard Statements:^[3]

- H302: Harmful if swallowed.

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H332: Harmful if inhaled.
- H335: May cause respiratory irritation.

Personal Protective Equipment (PPE)

Adherence to the following PPE guidelines is mandatory when handling **Falimint**.

Protection Type	Specification	Rationale
Hand Protection	Nitrile rubber gloves. Inspect gloves prior to use.[4]	To prevent skin contact and irritation.[3][5]
Eye/Face Protection	Safety glasses with side shields or chemical splash goggles.[6]	To protect against eye irritation from dust or splashes.[3]
Skin and Body Protection	Laboratory coat.[6]	To prevent contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. [5][7] If dust is generated, a NIOSH-approved respirator may be necessary.[4][8]	To avoid inhalation, which can cause respiratory irritation.[3] [5]

Quantitative Exposure Limits

The primary active component of products like **Falimint** is often Acetylsalicylic Acid. The following exposure limits for Acetylsalicylic Acid should be observed:

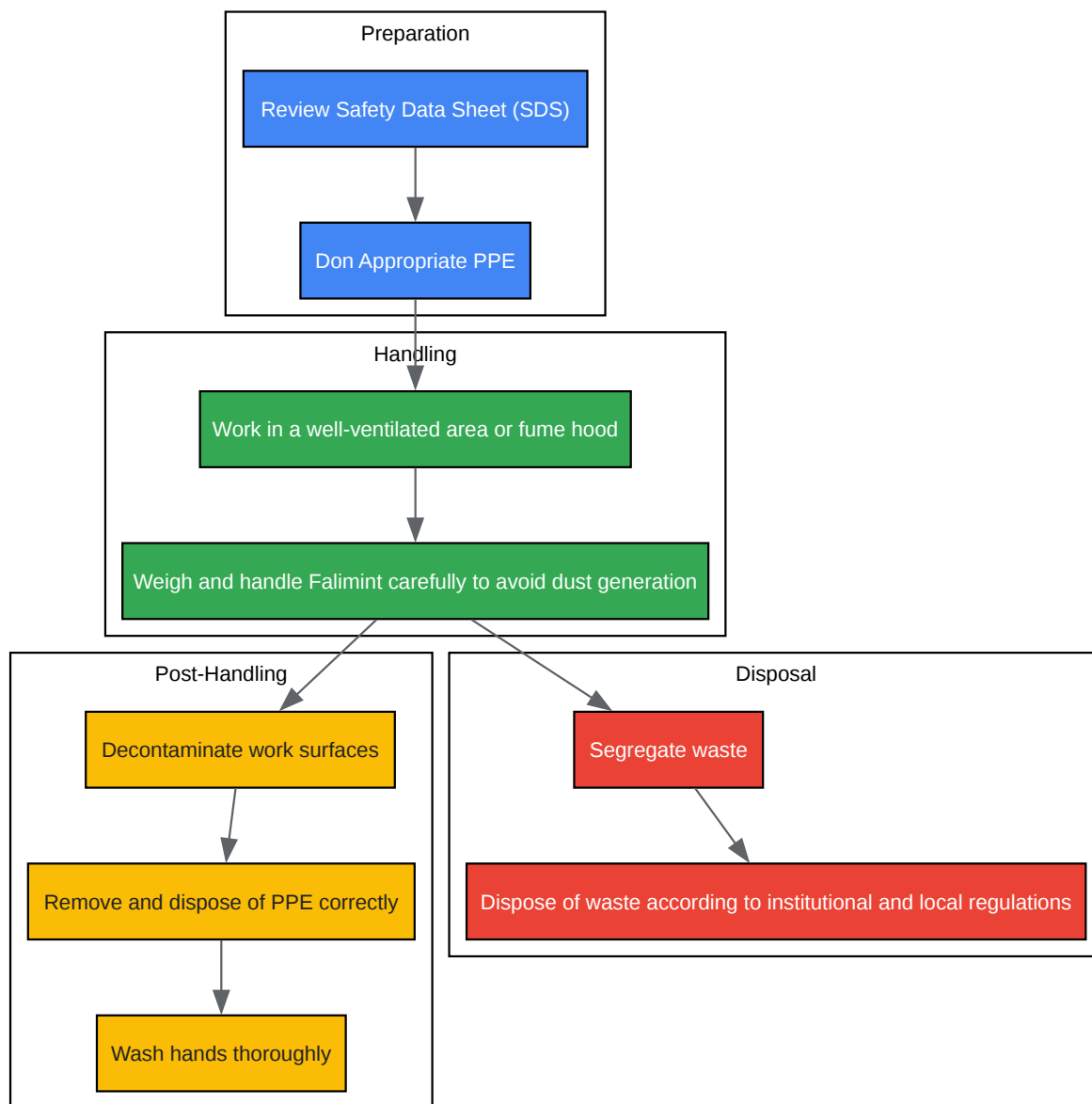
Organization	Exposure Limit (TWA - 8 hours)
NIOSH REL	5 mg/m ³ [9] [10]
ACGIH TLV	5 mg/m ³ [9]
OSHA PEL	5 mg/m ³ (Vacated) [9]

Operational and Disposal Plans

A systematic approach to handling and disposal is critical for safety and compliance.

Experimental Workflow

The following diagram outlines the standard operating procedure for handling **Falimint**.



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Falimint Handling Workflow

Step-by-Step Handling Protocol

- Preparation:

- Thoroughly review the Safety Data Sheet (SDS) for **Falimint** and its components before beginning any work.[\[3\]](#)
- Ensure all necessary PPE is available and in good condition.
- Don the appropriate PPE as specified in the table above.[\[3\]](#)[\[5\]](#)
- Handling:
 - Conduct all work in a well-ventilated area or under a certified chemical fume hood to minimize inhalation exposure.[\[5\]](#)[\[7\]](#)
 - When weighing or transferring the powder, do so carefully to avoid creating dust.
 - Avoid contact with skin and eyes.[\[5\]](#) In case of contact, follow the first aid measures outlined in the SDS.
- Post-Handling:
 - After handling, decontaminate all work surfaces with a suitable cleaning agent.
 - Remove PPE carefully to avoid cross-contamination. Dispose of single-use items like gloves in the appropriate waste stream.
 - Wash hands thoroughly with soap and water after removing gloves.[\[5\]](#)[\[7\]](#)

Disposal Plan

Proper disposal of **Falimint** and its associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Segregation:
 - Contaminated PPE: Dispose of gloves, disposable lab coats, and other contaminated items in a designated hazardous waste container.
 - Unused Product: Unused **Falimint** should be disposed of as hazardous chemical waste. Do not dispose of it in the regular trash or down the drain.[\[11\]](#)

- Empty Containers: Empty containers may retain product residue and should be disposed of as hazardous waste unless thoroughly decontaminated.
- Disposal Method:
 - All waste containing **Falimint** must be disposed of through a licensed professional waste disposal service.^[12]
 - Follow all local, state, and federal regulations for hazardous waste disposal.^{[8][13][14]} For acetylsalicylic acid, one suggested method is to mix it with a non-hazardous, absorbent material like coffee grounds or kitty litter before disposal.^[7]
 - For gelatin, which is often a component in such products, it is generally not considered hazardous waste and can be disposed of in accordance with local solid waste regulations.^{[11][15]} However, if mixed with **Falimint**, it must be treated as hazardous waste.

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